Mass spectrometry fragmentation pattern of CAS 56443-24-

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Compound of Interest	
Compound Name:	*Ethanone, 2-bromo-1-[2-(phenylmethoxy)phenyl]-*
CAS No.:	*56443-24-4*
Cat. No.:	*B3053835*

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An In-Depth Guide to the Mass Spectrometry Fragmentation of 2,2,6,6-Tetramethyl-4-piperidyl methacrylate (CAS 56443-24-4)

Introduction

2,2,6,6-Tetramethyl-4-piperidyl methacrylate (CAS 56443-24-4) is a molecule of significant interest in polymer chemistry and materials science, often hindered amine light stabilizer (HALS). Its efficacy in preventing photodegradation is rooted in its chemical structure: a sterically hindered piperidine ri methacrylate group. Understanding the fragmentation pattern of this molecule via mass spectrometry is crucial for its identification in complex matrice metabolic or degradation studies.

This guide provides a comprehensive analysis of the expected mass spectrometry fragmentation patterns of 2,2,6,6-Tetramethyl-4-piperidyl methacry Ionization) and soft (Electrospray Ionization) ionization techniques. By dissecting the molecule's constituent functional groups—the tetramethylpiperid —we can predict the primary fragmentation pathways and the resulting characteristic ions. This guide is intended for researchers and analytical scien mechanistic understanding of how this molecule behaves within a mass spectrometer.

Predicted Fragmentation Pathways

The fragmentation of 2,2,6,6-Tetramethyl-4-piperidyl methacrylate is best understood by considering the two major structural components: the piperid moiety. The ionization method employed will dictate the extent and nature of the fragmentation.

Electron Ionization (EI) Fragmentation

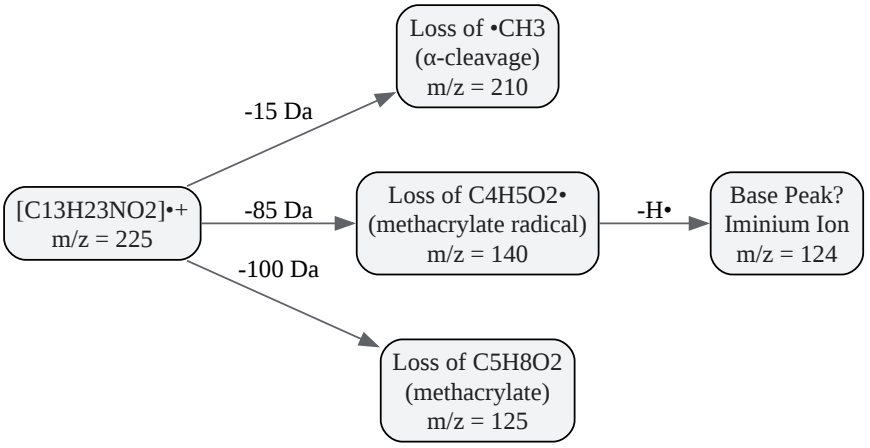
Electron Ionization (EI) is a high-energy technique that typically results in extensive fragmentation, providing a detailed "fingerprint" of the molecule. T derivatives under EI is often initiated by ionization of the nitrogen atom, leading to alpha-cleavage.[1]

The key predicted EI fragmentation pathways for 2,2,6,6-Tetramethyl-4-piperidyl methacrylate are as follows:

- Alpha-Cleavage: The most characteristic fragmentation for aliphatic amines involves the cleavage of a carbon-carbon bond adjacent to the nitroger would lead to the loss of a methyl radical (•CH_3) from one of the gem-dinal methyl groups at the C2 or C6 position, resulting in a stable iminium ion
- Methacrylate Fragmentation: The ester group can undergo its own characteristic fragmentations. A common pathway is the McLafferty rearrangem due to the structure.[3] More probable is the cleavage of the ester bond itself.
- Loss of the Methacrylate Group: Cleavage of the C-O bond of the ester can lead to the loss of the entire methacrylate group as a radical, leaving a
- Ring Fission: The piperidine ring itself can undergo cleavage, leading to a variety of smaller acyclic fragment ions.[1]

Below is a diagram illustrating the predicted primary fragmentation pathways under Electron Ionization.

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Caption: Predicted EI fragmentation of CAS 56443-24-4.

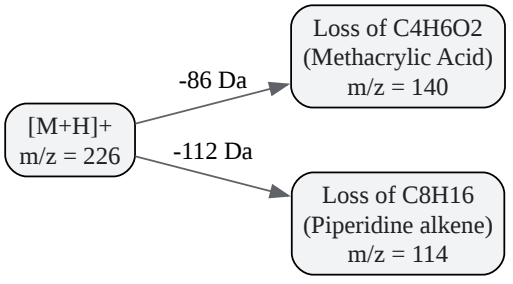
Electrospray Ionization (ESI) Fragmentation

Electrospray Ionization (ESI) is a soft ionization technique that typically results in the formation of a protonated molecule, $[M+H]^+$.[4] Tandem mass sp induce and analyze fragmentation. For piperidine derivatives, fragmentation is often initiated by the protonated nitrogen.[1]

The primary predicted ESI-MS/MS fragmentation pathways are:

- Neutral Loss of Methacrylic Acid: A dominant pathway for esters in ESI is the neutral loss of the corresponding acid. For this compound, the loss of protonated parent ion is highly probable.
- Loss of the Alkene: Following protonation, the piperidine ring can be lost as an alkene after intramolecular rearrangement.
- Substituent-Driven Fragmentation: The fragmentation pattern will be heavily influenced by the substituents on the piperidine ring.[1][5]

The following diagram illustrates the predicted fragmentation of the protonated molecule in ESI-MS/MS.



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Caption: Predicted ESI-MS/MS fragmentation of CAS 56443-24-4.

Comparison with Alternative Structures

To provide context, it is useful to compare the expected fragmentation of 2,2,6,6-Tetramethyl-4-piperidyl methacrylate with related structures.

- Simpler Piperidines: Unsubstituted or less substituted piperidines will also show the characteristic alpha-cleavage. However, the presence of the fo compound sterically hinders some fragmentation pathways and provides a very stable carbocation upon loss of a methyl group, likely making the m

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- Other Methacrylate Esters: Simple alkyl methacrylates will show fragmentation related to the alkyl chain and the methacrylate headgroup. The pres heterocyclic ring in CAS 56443-24-4 provides a distinct set of fragmentation pathways not seen in simple esters, particularly the formation of nitrog odd nominal mass if they contain an odd number of nitrogen atoms.

Data Summary

The following table summarizes the predicted key fragment ions for 2,2,6,6-Tetramethyl-4-piperidyl methacrylate.

Ionization Mode	Precursor Ion (m/z)	Predicted Fragment Ion (m/z)	Proposed Neut Identity
EI	225 ([M]•+)	210	[M - CH_3]$^+$ (α-cle
140	[M - $C_4H_5O_2$]$^+$ (Loss of methacrylate radical)		
125	[M - $C_5H_8O_2$]$^+$ (Loss of methacrylate moiety)		
124	[$C_8H_{14}N$]$^+$ (Iminium ion after H loss)		
ESI-MS/MS	226 ([M+H]$^+$)	140	[M+H - $C_4H_6O_2$]$^+$
114	[M+H - C_8H_{16}]$^+$ (Loss of piperidine-derived alkene)		

Experimental Protocol: Acquiring Mass Spectra

This section provides a generalized protocol for analyzing 2,2,6,6-Tetramethyl-4-piperidyl methacrylate using Gas Chromatography-Mass Spectromet Liquid Chromatography-Mass Spectrometry (LC-MS) for ESI analysis.

Sample Preparation

- Standard Preparation: Prepare a 1 mg/mL stock solution of 2,2,6,6-Tetramethyl-4-piperidyl methacrylate in a suitable solvent (e.g., methanol or ace
- Working Solutions: Create a series of dilutions from the stock solution (e.g., 0.1, 1, 10, 100 µg/mL) for calibration and analysis.
- Matrix Samples: If analyzing in a complex matrix, perform a suitable extraction such as solid-phase extraction (SPE) or liquid-liquid extraction to isc effects.[6]

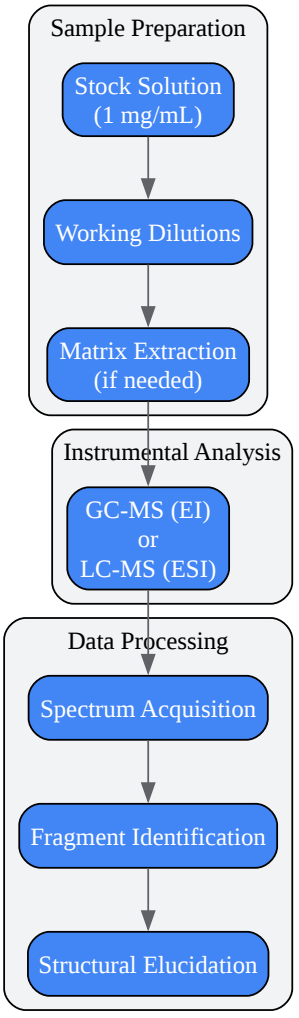
GC-MS (EI) Analysis

- GC System: A standard gas chromatograph equipped with a capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
- Injection: 1 µL injection volume in splitless mode.
- Inlet Temperature: 250 °C.
- Oven Program: Start at 50 °C, hold for 1 minute, then ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS System: A quadrupole or ion trap mass spectrometer.
- Ionization: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 400.
- Source Temperature: 230 °C.

LC-MS (ESI) Analysis

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- LC System: A high-performance liquid chromatograph.
- Column: A C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 2.6 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: Start at 5% B, ramp to 95% B over 8 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- MS System: A tandem mass spectrometer (e.g., triple quadrupole or Q-TOF).
- Ionization: Electrospray Ionization (ESI) in positive ion mode.
- MS Method:
  - Full Scan (MS1): Scan from m/z 100-500 to identify the $[M+H]^+$ precursor ion.
  - Product Ion Scan (MS/MS): Select the precursor ion (m/z 226) and fragment using an appropriate collision energy (e.g., 10-30 eV) to generate th



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Caption: General workflow for MS analysis of CAS 56443-24-4.

Conclusion

The mass spectrometric fragmentation of 2,2,6,6-Tetramethyl-4-piperidyl methacrylate is governed by the interplay between its hindered amine and m Under Electron Ionization, fragmentation is expected to be extensive, with key fragments arising from alpha-cleavage of the piperidine ring and loss o Electrospray Ionization followed by tandem MS is predicted to yield a simpler spectrum dominated by the neutral loss of methacrylic acid from the pro analysis provided in this guide, grounded in fundamental principles of mass spectrometry, offers a robust framework for the identification and structura various applications.

References

- Benchchem. Mass Spectrometry Fragmentation of Novel Piperidine Derivatives. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGBBlBaEj0c1Zu2L1AukYOVP6YBQUdkwklyhGMLOQhuFtGOL7saU0ugJMGwsntKAxrDdNmPPi6kMQNmpm5jxdgoejTi1g0ckMM MZzYfDbXO5QIzQPqHyElQJ65RSPyfQCPTaXviItLtTNSixNX_22BzhMTAsnKBX71Fbw817IFoRAV86j-g0QJoTMNrWdmfHbiUZ5esw==]
- Dias, H. J., et al. (2018). Mass spectrometry for characterization of homologous piperidine alkaloids and their activity as acetylcholinesterase inhibi https://pubmed.ncbi.nlm.nih.gov/29938814/]
- Dias, H. J., et al. (2019). Fragmentation of piperidine alkaloids identified in Senna spectabilis by ESI-MS/MS. Journal of Mass Spectrometry.
- de Melo, N. I., et al. (2015). Fast identification of new constituents and co-metabolites Electrospray ionization mass spectrometry screening of pipe spectabilis (Fabaceae) extracts. SciELO. [URL: https://www.scielo.br/j/jbchs/a/qjRk4wL8z8qZ9gY6z6Z3Xyv/?lang=en]
- Jackson, G., et al. (2020). The influence of chemical modifications on the fragmentation behavior of fentanyl and fentanyl-related compounds in ele spectrometry.
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. [URL: https://chem.libretexts.org/Bookshelves/Organic_Chemistry/Supplemental_Modules_(Organic_Chemistry)
- ChemicalBook. (n.d.). 2,2,6,6-tetramethyl-4-piperidyl methacrylate(31582-45-3) 1 h nmr. [URL: https://www.chemicalbook.com/spectrum/31582-45-
- Eurofins. (2023). Analytical Method Summaries. [URL: https://www.eurofins.com.au/media/10931981/aus-environmental-testing-analytical-method-
- Sigma-Aldrich. (n.d.). 2,2,6,6-Tetramethylpiperidin-4-yl methacrylate. [URL: https://www.sigmaaldrich.com/US/en/product/ambeed/ambh9a7ea30c]
- PubChem. (n.d.). 2,2,6,6-Tetramethyl-4-piperidyl methacrylate. [URL: https://pubchem.ncbi.nlm.nih.gov/compound/9815965]
- Wang, Y., et al. (2025). Characterization of Mass Spectrometry Fragmentation Patterns Under Electron-Activated Dissociation (EAD) for Rapid Stru Analogs. PubMed. [URL: https://pubmed.ncbi.nlm.nih.gov/38580879/]
- Wikipedia. (n.d.). Fragmentation (mass spectrometry). [URL: https://en.wikipedia.
- Santa Cruz Biotechnology. (n.d.). 2,2,6,6-Tetramethyl-4-piperidyl Methacrylate. [URL: https://www.scbt.
- CAS Common Chemistry. (n.d.). 307-24-4. [URL: https://commonchemistry.cas.org/detail?cas_rn=307-24-4]
- University of Arizona. (n.d.). Mass Spectrometry: Fragmentation. [URL: https://cbc.arizona.
- MDPI. (2023). Study on the Mass Spectrometry Fragmentation Patterns for Rapid Screening and Structure Identification of Ketamine Analogues in https://www.mdpi.com/2813-2109/2/3/21]
- Prieto, A., et al. (2007). Simultaneous determination of pesticides, polycyclic aromatic hydrocarbons and polychlorinated biphenyls in seawater and using stir bar sorptive extraction-thermal desorption-gas chromatography-mass spectrometry. PubMed. [URL: https://pubmed.ncbi.nlm.nih.gov/179
- Tokyo Chemical Industry. (n.d.). 2,2,6,6-Tetramethyl-4-piperidyl Methacrylate. [URL: https://www.tcichemicals.com/US/en/p/T2324]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]
- 4. Mass spectrometry for characterization of homologous piperidine alkaloids and their activity as acetylcholinesterase inhibitors - PubMed [pubme
- 5. glenjackson.faculty.wvu.edu [glenjackson.faculty.wvu.edu]
- 6. cdnmedia.eurofins.com [cdnmedia.eurofins.com]

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